

SC-26196: Comprehensive Application Notes for Researchers

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Compound of Interest

Compound Name: SC-26196

Cat. No.: B126011

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **SC-26196**, a potent and selective inhibitor of Delta-6-desaturase (D6D), and protocols for its use in research settings.

Chemical Properties

SC-26196 is a small molecule with the following chemical properties:

Property	Value	Reference
Molecular Formula	C ₂₇ H ₂₉ N ₅	[1] [2] [3]
Molecular Weight	423.55 g/mol	[1]
CAS Number	218136-59-5	

Solubility Data

SC-26196 exhibits varying solubility in different solvent systems. It is crucial to select the appropriate solvent for your specific experimental needs, whether for in vitro or in vivo studies.

Solvent	Concentration	Remarks	Reference
DMSO	5 mg/mL (~11.80 mM)	Requires sonication for dissolution.	
10.59 mg/mL (25 mM)	Soluble.		
≥10 mg/mL			
20 mg/mL	Clear solution.		
30 mg/mL	Clear solution.		
DMF	12 mg/mL		
DMF:PBS (pH 7.2) (1:4)	0.2 mg/mL		
0.5% CMC-Na in Saline	5 mg/mL (~11.80 mM)	Suspended solution. Requires sonication and warming to 40°C.	
15% Cremophor EL in Saline	10 mg/mL (~23.61 mM)	Suspended solution. Requires sonication.	

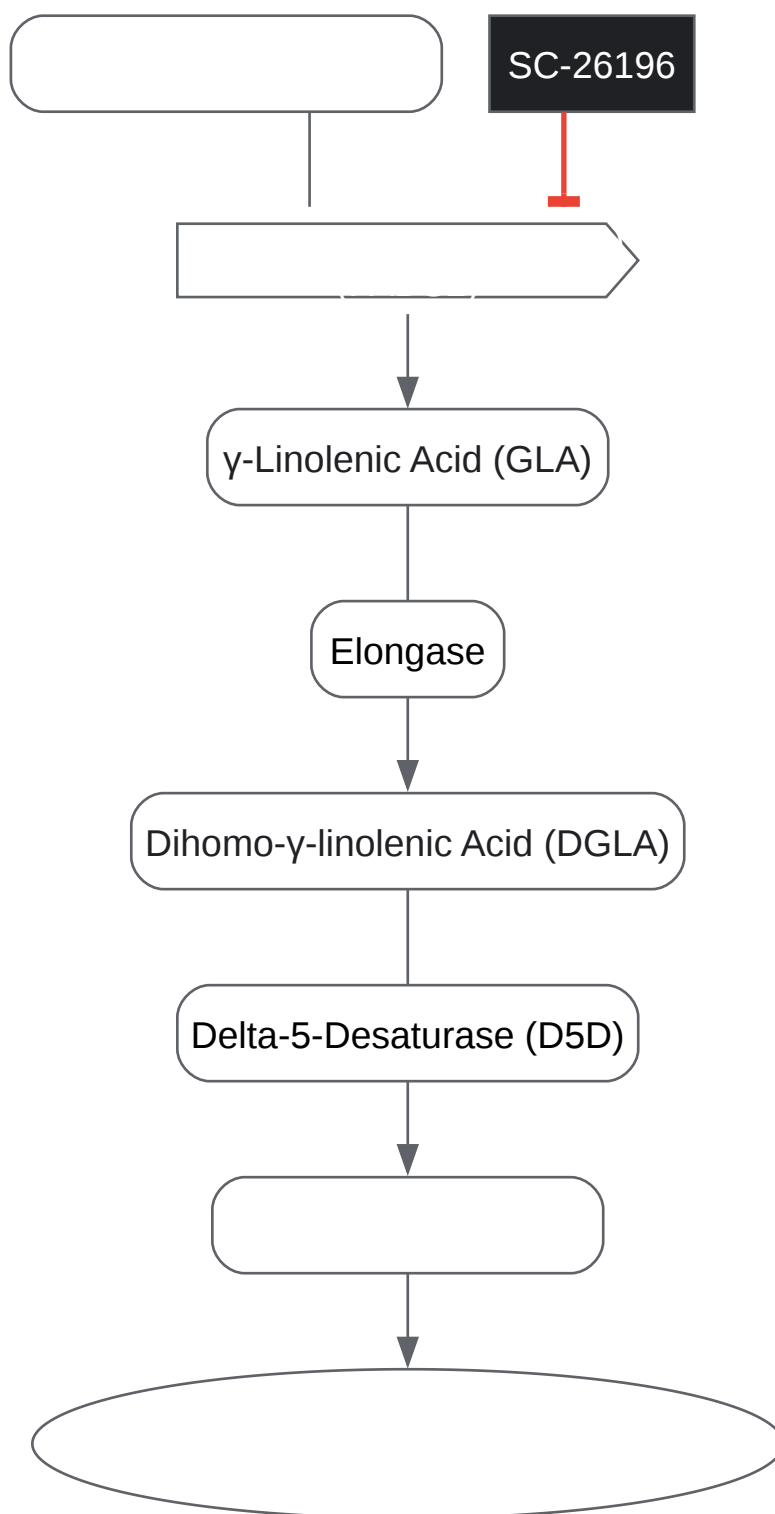
Note: The hygroscopic nature of DMSO can affect the solubility of **SC-26196**. It is recommended to use a fresh, unopened vial of DMSO for the preparation of stock solutions.

Biological Activity

SC-26196 is a potent and selective inhibitor of Delta-6-desaturase (D6D), an enzyme also known as fatty acid desaturase 2 (FADS2). D6D is the rate-limiting enzyme in the metabolic pathway that converts linoleic acid (LA) into arachidonic acid (AA). By inhibiting D6D, **SC-26196** effectively blocks this conversion. Due to its role in fatty acid metabolism, **SC-26196** has been investigated for its anti-inflammatory properties.

Signaling Pathway Inhibition

The following diagram illustrates the inhibitory effect of **SC-26196** on the arachidonic acid synthesis pathway.



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SC-26196 inhibits the D6D enzyme in the arachidonic acid pathway.

Experimental Protocols

Preparation of Stock Solutions

For In Vitro Experiments (e.g., cell culture):

- To prepare a 10 mM stock solution in DMSO, add 2.36 mL of DMSO to 10 mg of **SC-26196**.
- If the compound does not fully dissolve, sonicate the solution for several minutes.
- Store the stock solution in aliquots at -20°C for up to one year or at -80°C for up to two years to avoid repeated freeze-thaw cycles.

For In Vivo Experiments (e.g., animal models):

The preparation of **SC-26196** for in vivo administration requires the creation of a suspension.

Protocol 1: Carboxymethylcellulose (CMC) Formulation

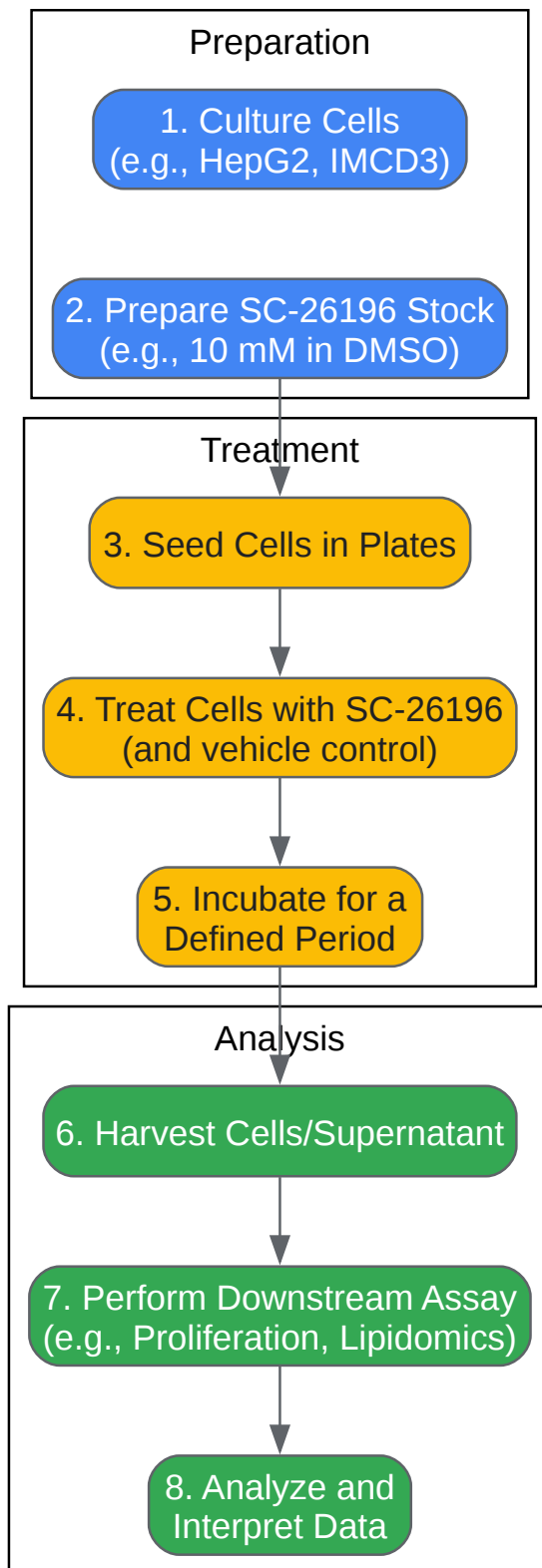
- Weigh the required amount of **SC-26196**.
- Prepare a 0.5% solution of CMC-Na in saline.
- Gradually add the CMC-Na solution to the **SC-26196** powder to achieve a final concentration of 5 mg/mL.
- Sonicate the suspension to ensure homogeneity.
- Gently warm the solution to 40°C to aid in suspension.

Protocol 2: Cremophor EL Formulation

- Weigh the required amount of **SC-26196**.
- Prepare a vehicle solution of 15% Cremophor EL in 85% saline.
- Add the vehicle solution to the **SC-26196** powder to a final concentration of 10 mg/mL.
- Sonicate the mixture until a uniform suspension is achieved.

Experimental Workflow for Cell-Based Assays

The following diagram outlines a general workflow for testing the efficacy of **SC-26196** in a cell-based assay.



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A general workflow for in vitro experiments using **SC-26196**.

Applications in Research

SC-26196 has been utilized as a research tool in various cell lines to study the effects of D6D inhibition. Documented applications include its use in:

- Mouse inner medullary collecting duct (IMCD3) cells.
- Human embryonic kidney (HEK) 293 cells.
- Human liver cancer (HepG2) cells.
- Glioblastoma cell lines to investigate its effects post-radiation treatment.

These studies leverage **SC-26196** to elucidate the role of D6D in various cellular processes and disease models.

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References

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